Pigment Yellow 180 (C.I. 21290)

Specification

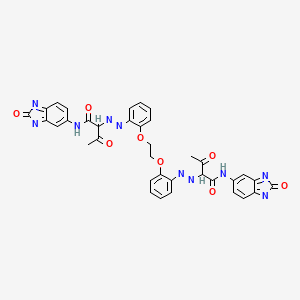

• Molecular Formula: C36H28N10O8
• Molecular Weight: 728.7 g/mol
• IUPAC Name: 2-[[2-[2-[2-[[1,3-dioxo-1-[(2-oxobenzimidazol-5-yl)amino]butan-2-yl]diazenyl]phenoxy]ethoxy]phenyl]diazenyl]-3-oxo-N-(2-oxobenzimidazol-5-yl)butanamide
• Standard InChI: InChI=1S/C36H28N10O8/c1-19(47)31(33(49)37-21-11-13-23-27(17-21)41-35(51)39-23)45-43-25-7-3-5-9-29(25)53-15-16-54-30-10-6-4-8-26(30)44-46-32(20(2)48)34(50)38-22-12-14-24-28(18-22)42-36(52)40-24/h3-14,17-18,31-32H,15-16H2,1-2H3,(H,37,49)(H,38,50)
• Standard InChI Key: RFIGUUFNKNICHV-UHFFFAOYSA-N
• Canonical SMILES: CC(=O)C(C(=O)NC1=CC2=NC(=O)N=C2C=C1)N=NC3=CC=CC=C3OCCOC4=CC=CC=C4N=NC(C(=O)C)C(=O)NC5=CC6=NC(=O)N=C6C=C5

Introduction

Chemical Identification and Structural Properties

Table 1: Key Physical and Chemical Properties

Property	Value
Molecular Weight	732.7 g/mol
Density	1.46–1.52 g/cm³
Melting Point	>300°C
Boiling Point	825.2±65.0°C (Predicted)
Solubility	Very slight in basic alcohols
LogP (Partition Coefficient)	0.04 at pH 7 and 25°C

Synthesis and Manufacturing Innovations

Advanced Particle Engineering

Recent patents describe milling techniques to produce transparent variants with surface areas exceeding 40 m²/g. For example:

• US7115164B2 details a grinding process using agents like sodium lignosulfonate to reduce particle size to ≤1 µm, enhancing lightfastness and chroma.

• CN103374238B introduces a buffered reaction system with ammonium chloride and quaternary ammonium surfactants, achieving narrower particle size distributions (pH 7–7.5, 10–50°C).

Table 2: Comparative Analysis of Synthesis Methods

Parameter	Conventional Method	Improved Method
Particle Size	2–5 µm	≤1 µm
Surface Area	20–30 m²/g	>40 m²/g
Lightfastness (1–8 Scale)	6.0	7.0–8.0
Heat Resistance	200–240°C	260–280°C

Functional Performance in Industrial Applications

Future Directions and Research Gaps

While Pigment Yellow 180’s current applications are well-established, ongoing research aims to:

• Develop waterborne dispersions for eco-friendly coatings.

• Enhance compatibility with bioplastics like polylactic acid (PLA).

• Reduce energy consumption in milling processes through ultrasonic-assisted techniques.
